

2,2-Dimethyl-3-hexanone chemical properties and structure

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Compound of Interest

Compound Name: 2,2-Dimethyl-3-hexanone

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An In-depth Technical Guide to **2,2-Dimethyl-3-hexanone**: Chemical Properties and Structure

This technical guide provides a comprehensive overview of the chemical properties, structure, synthesis, and analysis of **2,2-Dimethyl-3-hexanone**, tailored for researchers, scientists, and professionals in drug development and organic chemistry.

Chemical Identity and Physical Properties

2,2-Dimethyl-3-hexanone is a branched aliphatic ketone.^[1] It is a colorless, transparent liquid at standard temperature and pressure.^{[1][2]} Its fundamental chemical and physical properties are summarized in the table below.

Property	Value	Source
Molecular Formula	C ₈ H ₁₆ O	[1] [2] [3] [4] [5] [6] [7] [8]
Molecular Weight	128.21 g/mol	[1] [3] [4] [5]
IUPAC Name	2,2-dimethylhexan-3-one	[1] [4]
Synonyms	tert-Butyl propyl ketone, 2,2-dimethylhexan-3-one	[1] [4] [5]
CAS Number	5405-79-8	[1] [4] [5]
Physical State	Colorless transparent liquid	[1] [2]
Melting Point	-32.24°C (estimate)	[1]
Boiling Point	145.85°C - 147°C	[1] [9]
Density	0.8105 g/cm ³ - 0.825 g/cm ³ (at 15°C)	[1] [10]
Vapor Pressure	4.66 hPa (at 20°C)	[1]
Refractive Index	1.4105 - 1.411	[1] [9]

Molecular Structure and Spectroscopic Data

The structure of **2,2-Dimethyl-3-hexanone** features a ketone functional group on the third carbon of a hexane chain, with two methyl groups attached to the second carbon.[\[1\]](#)[\[3\]](#) This arrangement includes a quaternary carbon atom.[\[1\]](#)

Structural Identifier	Value	Source
SMILES	CCCC(=O)C(C)(C)	[1] [2] [6]
InChI	1S/C8H16O/c1-5-6-7(9)8(2,3)4/h5-6H2,1-4H3	[1] [4] [5]
InChIKey	PYCHXHVFOZBVEY-UHFFFAOYSA-N	[1] [4] [5] [6]

Spectroscopic Analysis

Spectroscopic data is crucial for the identification and characterization of **2,2-Dimethyl-3-hexanone**.

- ¹H NMR Spectroscopy: The proton NMR spectrum shows characteristic signals for the different hydrogen environments. The six protons of the two methyl groups on the quaternary carbon appear as a singlet around 1.0-1.2 ppm.[3]
- ¹³C NMR Spectroscopy: The carbon NMR spectrum provides insight into the carbon skeleton. The carbonyl carbon of the ketone group gives a distinct signal in the downfield region of 205-215 ppm.[3]
- Infrared (IR) Spectroscopy: The IR spectrum exhibits a strong absorption band characteristic of the C=O stretching vibration of the ketone functional group.[3]
- Mass Spectrometry: The mass spectrum shows a molecular ion peak [M]⁺ at m/z 128.[3] The primary fragmentation pattern is α -cleavage adjacent to the carbonyl group.[3]

Synthesis and Reactivity

Synthesis Protocols

Several methods have been reported for the synthesis of **2,2-Dimethyl-3-hexanone**.

- Aldol Condensation: A common method involves the base-catalyzed aldol condensation of acetone and tert-butyl propionate.[3] This reaction is typically carried out using aqueous sodium hydroxide in an ethanol solvent system at a controlled temperature of 25-40°C.[3] The reaction proceeds through a beta-hydroxyketone intermediate which then dehydrates.[3]
- Ester Hydrolysis: Another route involves the hydrolysis and subsequent decarboxylation of n-butyl 2,2-dimethylhexanoate.[3]
- Direct Alkylation: The compound can also be formed through the direct alkylation of suitable precursors under controlled conditions.[3]

A documented synthesis method can be found in the scientific journal *Tetrahedron*, Volume 29, page 479, from 1973.[1]

Chemical Reactivity

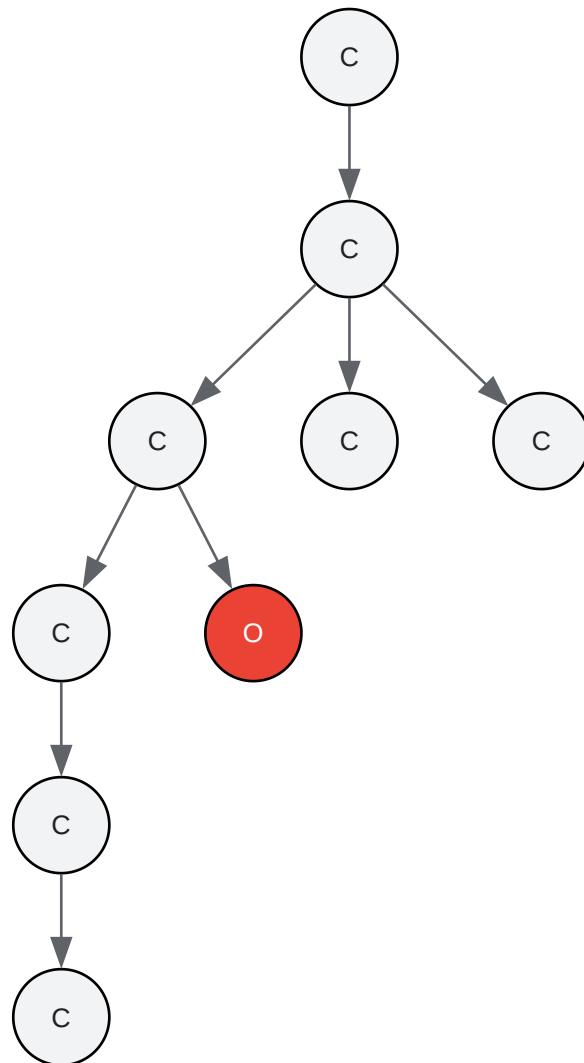
The chemical behavior of **2,2-Dimethyl-3-hexanone** is characteristic of ketones.

- Nucleophilic Addition: The carbonyl group is susceptible to nucleophilic attack by reagents such as Grignard reagents and hydrides.[\[3\]](#)
- Condensation Reactions: It can participate in aldol condensation reactions with other aldehydes or ketones under basic conditions.[\[3\]](#)
- Reduction: The ketone functional group can be reduced to a secondary alcohol using reducing agents like lithium aluminum hydride (LiAlH_4) or sodium borohydride (NaBH_4).[\[3\]](#)

Experimental Workflows and Structural Visualization

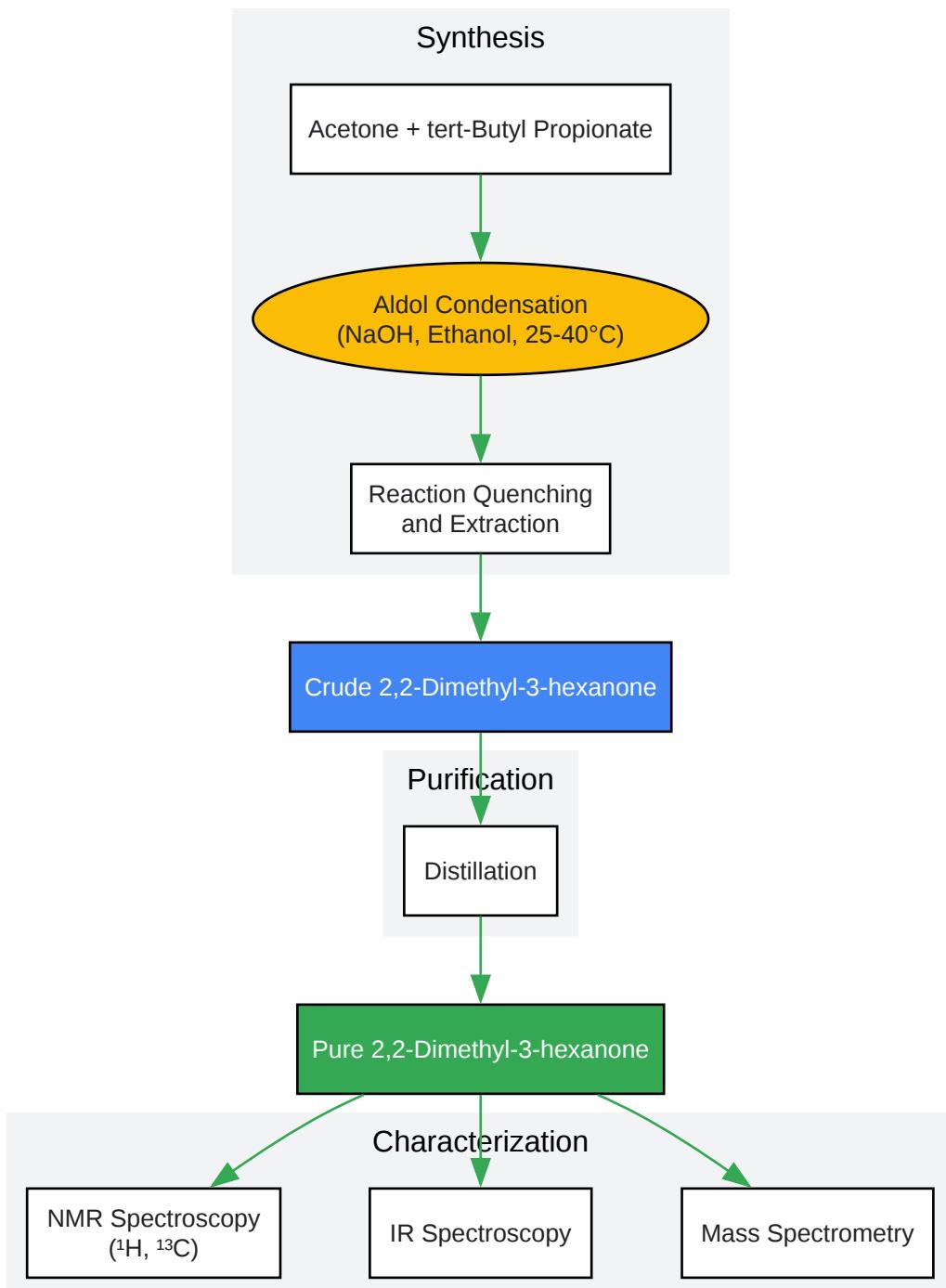
The following diagrams illustrate the molecular structure and a general workflow for the synthesis and characterization of **2,2-Dimethyl-3-hexanone**.

Molecular Structure of 2,2-Dimethyl-3-hexanone

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Caption: Ball-and-stick representation of **2,2-Dimethyl-3-hexanone**.

Synthesis and Characterization Workflow

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Caption: General workflow for synthesis and analysis.

Safety and Handling

2,2-Dimethyl-3-hexanone is classified as a flammable liquid and vapor.^[4] It is harmful if swallowed, causes skin and serious eye irritation, and may cause respiratory irritation.^{[4][11]}

Hazard Class	GHS Category
Flammable liquids	Category 3
Acute toxicity, oral	Category 4
Skin corrosion/irritation	Category 2
Serious eye damage/eye irritation	Category 2
Specific target organ toxicity, single exposure; Respiratory tract irritation	Category 3

Standard laboratory safety protocols should be followed when handling this compound. This includes wearing personal protective equipment (gloves, safety glasses), working in a well-ventilated area, and keeping it away from heat, sparks, and open flames.^{[12][13]}

Applications

The primary application of **2,2-Dimethyl-3-hexanone** is as a solvent in organic synthesis.^[3] Its relatively non-polar nature allows it to dissolve a range of non-polar and slightly polar compounds.^[3]

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